

High-Purity Synthesis of 8-Methoxyisoquinolin-5-amine

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Classification: Heterocyclic Aromatic Synthesis Target Purity: >98% (HPLC) Scale: Gram to Multigram

Part 1: Strategic Analysis & Retrosynthesis

The synthesis of **8-methoxyisoquinolin-5-amine** presents a classic challenge in heterocyclic chemistry: regioselective functionalization of the isoquinoline core.

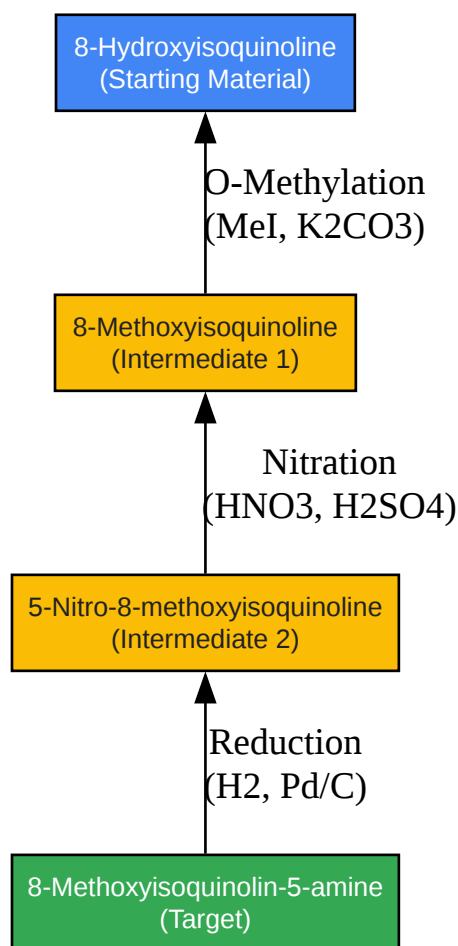
The Regioselectivity Logic

The isoquinoline ring system undergoes electrophilic aromatic substitution (EAS) preferentially at the C5 and C8 positions of the carbocyclic ring. This is because the protonated nitrogen (formed in acidic nitration media) strongly deactivates the pyridine ring, directing the electrophile to the benzene ring.

- **Substrate Control:** By starting with an oxygenated substituent at C8 (8-methoxy), we utilize the methoxy group's strong ortho/para-directing effect.

- Vector Alignment: The C8-methoxy group directs the incoming nitro group to C5 (para) and C7 (ortho). Since C5 is already an electronically favored position for isoquinoline substitution (analogous to the -position of naphthalene), the electronic vectors of the ring system and the substituent reinforce each other at C5.
- Outcome: This ensures high regioselectivity for 5-nitro-8-methoxyisoquinoline, minimizing the formation of the C7-isomer.

Retrosynthetic Pathway



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Figure 1: Retrosynthetic disconnection showing the linear functionalization strategy.

Part 2: Detailed Experimental Protocols

Step 1: O-Methylation of 8-Hydroxyisoquinoline

Objective: Mask the phenol to prevent oxidation and establish the C8 directing group.

- Reagents: 8-Hydroxyisoquinoline (1.0 equiv), Methyl Iodide (1.2 equiv), Potassium Carbonate (2.0 equiv).
- Solvent: Acetone (anhydrous) or DMF.

Procedure:

- Charge a round-bottom flask with 8-hydroxyisoquinoline (e.g., 10.0 g, 68.9 mmol) and anhydrous acetone (150 mL).
- Add potassium carbonate (19.0 g, 137.8 mmol) in a single portion.
- Add methyl iodide (5.15 mL, 82.7 mmol) dropwise via syringe over 10 minutes. Caution: MeI is alkylating and volatile.
- Heat the mixture to reflux (approx. 60°C) under nitrogen for 4–6 hours. Monitor by TLC (SiO₂, 50% EtOAc/Hexane) until the starting phenol is consumed.
- Workup: Cool to room temperature. Filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in DCM (100 mL), wash with 1M NaOH (2 x 50 mL) to remove unreacted phenol, then brine. Dry over Na₂SO₄ and concentrate.
 - Yield Expectation: 90–95% (Off-white solid).

Step 2: Regioselective Nitration

Objective: Introduce the nitrogen functionality at C5 with high regiocontrol.

- Reagents: 8-Methoxyisoquinoline (from Step 1), Concentrated H₂SO₄, Fuming HNO₃ (or KNO₃).
- Critical Parameter: Temperature control is vital to prevent dinitration or decomposition.

Procedure:

- Dissolve 8-methoxyisoquinoline (10.0 g, 62.8 mmol) in conc. H₂SO₄ (40 mL) at 0°C (ice-salt bath). Note: The solution will generate heat upon protonation.
- Prepare a nitrating mixture: conc. HNO₃ (4.4 mL, ~1.1 equiv) in conc. H₂SO₄ (10 mL).
- Add the nitrating mixture dropwise to the isoquinoline solution, maintaining the internal temperature below 5°C.
- Allow the reaction to stir at 0°C for 1 hour, then slowly warm to room temperature over 2 hours.
- Quench: Pour the reaction mixture onto crushed ice (300 g) with vigorous stirring.
- Neutralization: Carefully adjust pH to ~8–9 using 25% NH₄OH or solid Na₂CO₃. Precipitation of the yellow nitro compound should occur.
- Isolation: Filter the yellow precipitate. Wash with cold water.[\[1\]](#)
- Purification: Recrystallize from Ethanol or Methanol.
 - Target: 5-Nitro-8-methoxyisoquinoline.
 - Yield Expectation: 75–85%.
 - Checkpoint: Verify C5 substitution via ¹H NMR (Look for the characteristic downfield shift of the H-6 proton due to the ortho-nitro group).

Step 3: Catalytic Reduction to 8-Methoxyisoquinolin-5-amine

Objective: Clean reduction of the nitro group to the primary amine without reducing the isoquinoline ring.

- Reagents: 5-Nitro-8-methoxyisoquinoline, 10% Pd/C, Hydrogen gas (balloon or Parr shaker).
- Solvent: Methanol or Ethanol.

Procedure:

- In a hydrogenation vessel, dissolve 5-nitro-8-methoxyisoquinoline (5.0 g) in Methanol (100 mL).
- Add 10% Pd/C (0.5 g, 10 wt% loading). Safety: Add catalyst under inert atmosphere (Ar/N₂) to prevent ignition.
- Purge the vessel with Hydrogen gas (3 cycles).
- Stir under 1 atm H₂ (balloon) at room temperature for 4–12 hours.
- Monitoring: Monitor by LC-MS for the disappearance of the nitro peak (M⁺ = 205) and appearance of the amine (M⁺ = 175).
- Workup: Filter the mixture through a pad of Celite to remove the catalyst. Wash the pad with MeOH.
- Concentrate the filtrate to dryness.
- Final Purification: The product may be used as is if pure by NMR. For high purity, recrystallize from Ethanol/Ether or purify via flash chromatography (DCM/MeOH/NH₃).

Part 3: Data Summary & Characterization

Process Efficiency Table

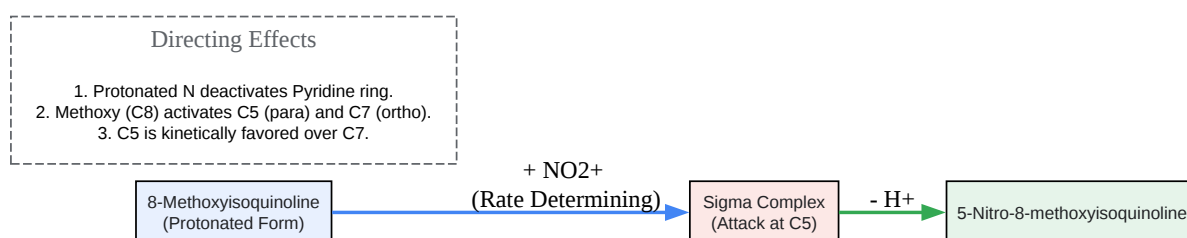
Step	Transformation	Reagents	Key Condition	Typical Yield
1	O-Methylation	MeI, K ₂ CO ₃	Reflux, Acetone	92%
2	Nitration	HNO ₃ , H ₂ SO ₄	0°C -> RT	80%
3	Reduction	H ₂ , Pd/C	RT, MeOH	95%
Overall	Total Synthesis	--	--	~70%

Analytical Checkpoints

- ^1H NMR (DMSO- d_6):
 - Step 1 (8-OMe-IsoQ): Singlet at ~ 4.0 ppm (OCH $_3$). Aromatic region shows 5 protons.
 - Step 2 (5-NO $_2$): Loss of one aromatic proton. Downfield shift of remaining protons due to electron-withdrawing NO $_2$.
 - Step 3 (5-NH $_2$): Broad singlet at ~ 5.5 – 6.0 ppm (NH $_2$, exchangeable with D $_2$ O). Upfield shift of H-6 and H-4 relative to the nitro precursor.

Part 4: Reaction Mechanism Visualization

The following diagram illustrates the critical regioselectivity of the nitration step, driven by the cooperative directing effects of the ring nitrogen and the methoxy group.



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Figure 2: Mechanistic flow of the electrophilic aromatic substitution at C5.

Part 5: References

- Regioselectivity in Isoquinoline Nitration:
 - Dewar, M. J. S., & Maitlis, P. M. (1957). Electrophilic Substitution. Part XI. Nitration of Isoquinoline and Quinoline.[2] *Journal of the Chemical Society*, 2521-2528.
 - Validates the preference for C5/C8 substitution in the isoquinoline core.
- Synthesis of 8-Alkoxyisoquinolines:

- Schlosser, M., & Simig, G. (1991).[3] 8-Methoxyisoquinoline derivatives through ortho-selective metalation of 2-(3-methoxyphenyl)ethylamine.[4] Tetrahedron Letters, 32(17), 1965-1966.
- Provides context for alternative de novo synthesis routes.
- General Protocol for Amino-Isoquinoline Preparation:
 - Manske, R. H. F., & Kulka, M. (1953). The Skraup Synthesis of Quinolines. Organic Reactions, 7, 59.
 - Foundational text on constructing and functionalizing the isoquinoline/quinoline scaffold.
- Catalytic Hydrogenation Procedures:
 - Rylander, P. N. (1979). Catalytic Hydrogenation in Organic Synthesis. Academic Press.
 - Standard reference for Pd/C reduction of nitroarenes.

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- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
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